

Comparative Guide: (2-Chloro-4-cyanophenyl)methanesulfonamide vs. Established AR Inhibitors

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Compound of Interest

Compound Name: (2-Chloro-4-cyanophenyl)methanesulfonamide

Cat. No.: B13237574

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Executive Summary & Pharmacophore Analysis

(2-Chloro-4-cyanophenyl)methanesulfonamide (CAS: 1603571-87-4) represents a simplified "fragment" or "warhead" distinct from, yet structurally related to, clinical AR antagonists. While established drugs like Enzalutamide and Bicalutamide utilize a bulky scaffold to induce helix-12 displacement in the Androgen Receptor Ligand Binding Domain (AR-LBD), this sulfonamide probe highlights two critical structural divergences:

- **The Warhead:** Substitution of the canonical 3-trifluoromethyl-4-cyanophenyl ring with a 2-chloro-4-cyanophenyl ring.
- **The Linker:** Utilization of a methanesulfonamide moiety as a bioisostere for the amide or hydroxyl groups found in larger AR ligands.

Strategic Insight: The 2-chloro-4-cyanophenyl motif is increasingly explored in next-generation Selective Androgen Receptor Modulators (SARMs) (e.g., structurally related to precursors of S-

23 or ACP-105 derivatives) to modulate solubility and reduce steric clashes within the LBD pocket compared to the bulkier trifluoromethyl group.

Table 1: Physicochemical & Structural Comparison

Feature	(2-Chloro-4-cyanophenyl)methanesulfonamide	Enzalutamide (Xtandi)	Bicalutamide (Casodex)
Role	Fragment Probe / SARM Building Block	Clinical AR Antagonist	Clinical AR Antagonist
MW (g/mol)	~230.67	464.44	430.37
Warhead	2-Chloro-4-cyanophenyl	3-Trifluoromethyl-4-cyanophenyl	3-Trifluoromethyl-4-cyanophenyl
Linker Type	Sulfonamide (-NH-SO ₂ -CH ₃)	Thiohydantoin	Hydroxy-amide
H-Bond Donor	High (Sulfonamide NH is acidic, pKa ~10)	Low (Amide NH)	High (Amide + Hydroxyl)
Binding Mode	Competitive Binder (Fragment)	High Affinity Antagonist	Moderate Affinity Antagonist

Mechanistic Comparison: The "Cl vs. CF3" Switch

The core differentiation lies in the interaction with the AR binding pocket (Residues Arg752, Gln711, and Met745).

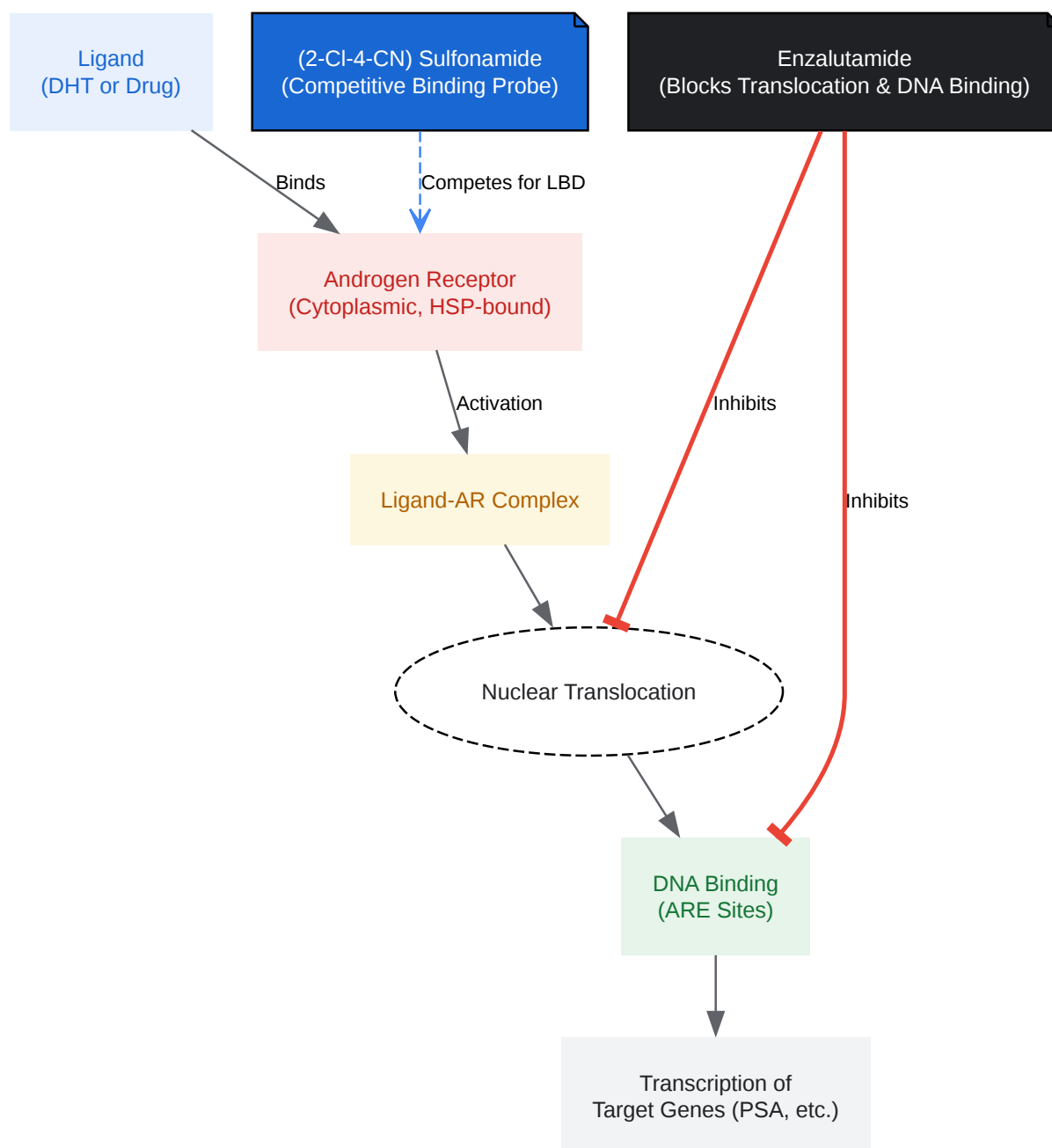
Electronic and Steric Impact

- Established Inhibitors (CF3 group): The trifluoromethyl group is strongly electron-withdrawing and lipophilic, anchoring the drug in the hydrophobic pocket. However, its bulk can cause steric repulsion in mutated AR forms (e.g., W741C mutation causes Bicalutamide to act as an agonist).
- The Topic Molecule (Cl group): The Chlorine atom at position 2 is smaller (Van der Waals radius ~1.75 Å vs ~2.7 Å for CF3) and less lipophilic. This allows the 2-chloro-4-cyanophenyl

motif to fit into tighter pockets or mutant receptors where the CF3 group would clash. The methanesulfonamide tail provides a unique H-bond donor profile, potentially interacting with Asn705 or Thr877 differently than the standard amide linkers.

Diagram: AR Antagonist Mechanism of Action

The following diagram illustrates the pathway inhibition and the structural interference points.



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Caption: Mechanism of Action comparison. While Enzalutamide blocks multiple steps (translocation, DNA binding), the Sulfonamide probe primarily acts as a competitive binder at the LBD.

Experimental Validation Protocols

To objectively compare the performance of the **(2-Chloro-4-cyanophenyl)methanesulfonamide** fragment against established drugs, the following validated protocols should be employed.

Protocol A: Fluorescence Polarization (FP) Competitive Binding Assay

This assay measures the ability of the test compound to displace a fluorescently labeled ligand (e.g., Fluormone™ AL Green) from the AR-LBD.

Reagents:

- Recombinant Human AR-LBD (GST-tagged).
- Fluormone™ AL Green Tracer (1 nM final).
- Assay Buffer: 50 mM HEPES (pH 7.5), 500 mM Li₂SO₄, 1 mM DTT, 0.1% NP-40.

Workflow:

- Preparation: Dilute **(2-Chloro-4-cyanophenyl)methanesulfonamide** and Enzalutamide (Control) in DMSO (10-point dose-response, 10 µM to 0.1 nM).
- Incubation: Mix 5 µL of compound, 5 µL of AR-LBD (25 nM final), and 5 µL of Tracer in a 384-well black plate.
- Equilibration: Incubate in the dark at Room Temperature (20-25°C) for 4 hours.
- Measurement: Read Fluorescence Polarization (Ex: 485 nm, Em: 535 nm).

- Analysis: Plot mP vs. log[Concentration]. Calculate IC50.
 - Expected Result: Enzalutamide IC50 ~20-40 nM. The Sulfonamide fragment, being smaller, may show higher IC50 (µM range) unless the sulfonamide linker provides exceptional H-bonding.

Protocol B: Transcriptional Reporter Assay (Luciferase)

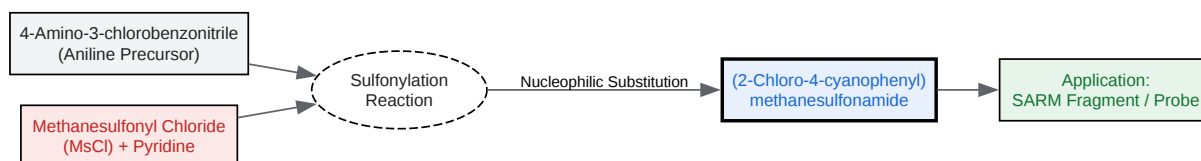
Validates functional antagonism in a cellular context.

Workflow:

- Cell Line: MDA-MB-453 (Endogenous AR) or HEK293T transfected with AR plasmid.
- Transfection: Transfect with pARE-Luc (Androgen Response Element linked to Luciferase) and Renilla control.
- Treatment: Treat cells with 0.1 nM DHT (agonist) + increasing concentrations of Test Compound vs. Bicalutamide.
- Lysis: After 24h, lyse cells and add Luciferin reagent.
- Data: Measure Luminescence. Calculate % Inhibition of DHT-induced signal.

Synthesis & Structural Logic Flow

Understanding the synthesis highlights the modularity of this probe. It is often synthesized via the sulfonation of 4-amino-3-chlorobenzonitrile.



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Caption: Synthetic route for the probe. The reaction of the aniline with methanesulfonyl chloride yields the target sulfonamide.

Conclusion & Recommendations

- Potency: As a standalone molecule, **(2-Chloro-4-cyanophenyl)methanesulfonamide** is likely less potent than Enzalutamide due to the lack of the "Tail" region (dimethyl-thiohydantoin-benzamide) that stabilizes the antagonistic conformation of helix-12.
- Utility: It serves as an excellent fragment probe for crystallographic screening to identify novel binding pockets or as a metabolic standard for next-gen SARMS containing the 2-chloro-4-cyano moiety.
- Recommendation: Use this compound in Fragment-Based Drug Discovery (FBDD) campaigns. If high-affinity inhibition is required for biological phenotypic assays, established inhibitors (Enzalutamide/Apalutamide) remain the gold standard.

References

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Sources

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